

Fenhexamid (CAS No. 126833-17-8): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fenhexamid-1-pentanoic acid*

Cat. No.: *B2821420*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties of Fenhexamid (CAS No. 126833-17-8), a widely used hydroxyanilide fungicide. The information is curated for researchers, scientists, and professionals involved in drug development and related fields.

Physicochemical Properties

Fenhexamid is a white to light yellow crystalline powder.^[1] It is characterized by its low water solubility and vapor pressure, indicating a low potential for volatilization.^{[2][3]} Its stability is notable, being stable to hydrolysis at various pH levels. The key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	126833-17-8	[1]
Molecular Formula	C ₁₄ H ₁₇ Cl ₂ NO ₂	[1]
Molecular Weight	302.2 g/mol	[1]
Melting Point	153 °C	[4]
Boiling Point	320 °C	[1][4][5]
Density	1.34 g/cm ³ at 20 °C	[2]
Vapor Pressure	4 x 10 ⁻⁷ Pa at 20 °C	[3]
Solubility in Water	24.0 mg/L (pH 5-7, 20-25 °C)	[6]
Solubility in Organic Solvents (g/L at 20-25 °C)	Acetone: 160, Dichloromethane: 31, n- Hexane: < 0.1, Toluene: 5.7	[6]
Octanol-Water Partition Coefficient (log Kow)	3.51 (pH 7, 20 °C)	[2]

Toxicological Profile

Fenhexamid exhibits low acute toxicity via oral, dermal, and inhalation routes.[7] It is not classified as a skin or eye irritant and is not a skin sensitizer.[7] Long-term studies have not shown evidence of carcinogenicity in rats or mice, leading to its classification as "not likely to be a human carcinogen".[7][8] No evidence of mutagenicity was observed in a battery of genotoxicity studies.[7]

Toxicity Endpoint	Result	Species	Reference(s)
Acute Oral LD ₅₀	> 5,000 mg/kg	Rat	[7]
Acute Dermal LD ₅₀	> 5,000 mg/kg	Rat	[7]
Acute Inhalation LC ₅₀	> 5.06 mg/L	Rat	[7]
Carcinogenicity	Not likely to be carcinogenic to humans	Rat, Mouse	[7][8]
Mutagenicity	Non-mutagenic in a battery of assays	In vitro, In vivo	[7]
Reproductive Toxicity	NOAEL: 500 ppm (38.2 mg/kg/day for males, 44.8 mg/kg/day for females)	Rat	[7]
Developmental Toxicity	NOAEL (maternal): 100 mg/kg/day; NOAEL (developmental): 300 mg/kg/day	Rabbit	[7]

Ecotoxicological Properties and Environmental Fate

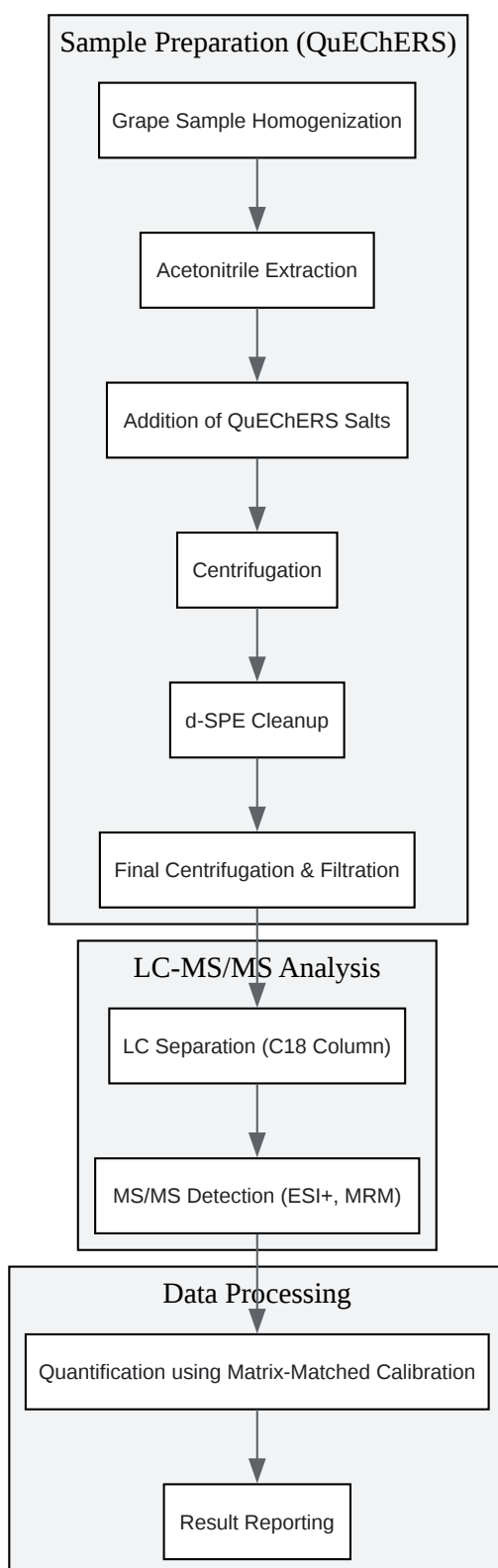
Fenhexamid is moderately toxic to some aquatic organisms, including fish and daphnia.[2][4] It shows low toxicity to birds, honeybees, and earthworms.[2] In the environment, fenhexamid is not persistent in soil and aquatic systems, with biodegradation being a key dissipation pathway. [1][2] Its potential for bioaccumulation is considered to be low to moderate.[2][4]

Organism	Endpoint	Value	Reference(s)
Bobwhite Quail	Acute Oral LD ₅₀	> 2,000 mg/kg	[4]
Rainbow Trout	96-hour LC ₅₀	1.2 mg/L	[4]
Daphnia magna	48-hour EC ₅₀	> 21.6 mg/L	[2]
Honeybee	48-hour Acute Contact LD ₅₀	> 100 µg/bee	[2]
Earthworm	14-day LC ₅₀	> 500 mg/kg soil	[2]

Fenhexamid is stable to hydrolysis but is susceptible to photolysis in water.[4] In soil, it degrades relatively quickly, with reported half-lives of less than a day under aerobic laboratory conditions.[4][9]

Mode of Action

Fenhexamid's primary mode of action as a fungicide is the inhibition of sterol biosynthesis in fungi. Specifically, it targets and inhibits the 3-ketoreductase enzyme, which is crucial for the C4-demethylation step in the ergosterol biosynthesis pathway. Ergosterol is a vital component of fungal cell membranes, and its depletion disrupts membrane integrity and function, ultimately leading to the inhibition of fungal growth.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Role of sterol 3-ketoreductase sensitivity in susceptibility to the fungicide fenhexamid in Botrytis cinerea and other phytopathogenic fungi - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. chemicalwarehouse.com [chemicalwarehouse.com]
- 3. agilent.com [agilent.com]
- 4. researchgate.net [researchgate.net]
- 5. Fenhexamid Resistance in Botrytis cinerea from Strawberry Fields in the Carolinas Is Associated with Four Target Gene Mutations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Strong resistance to the fungicide fenhexamid entails a fitness cost in Botrytis cinerea, as shown by comparisons of isogenic strains - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Fenhexamid | C₁₄H₁₇Cl₂NO₂ | CID 213031 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. cabidigitallibrary.org [cabidigitallibrary.org]
- To cite this document: BenchChem. [Fenhexamid (CAS No. 126833-17-8): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2821420#fenhexamid-cas-number-126833-17-8-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com